

Application Notes and Protocols: N-Vinylpyrrolidone in Nanoparticle Synthesis

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Compound of Interest

Compound Name: *N-Vinyl-2-pyrrolidone*

Cat. No.: B6592825

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of N-Vinylpyrrolidone (NVP) in the synthesis of gold (Au), silver (Ag), and magnetic (Fe_3O_4) nanoparticles. NVP serves as a versatile monomer that, through in-situ polymerization to Polyvinylpyrrolidone (PVP), acts as a highly effective stabilizing and capping agent, influencing the size, morphology, and stability of the resulting nanoparticles.

Introduction to NVP in Nanoparticle Synthesis

N-Vinylpyrrolidone (NVP) is an organic compound that can be polymerized to form Polyvinylpyrrolidone (PVP), a polymer widely utilized in pharmaceutical and industrial applications due to its excellent biocompatibility and solubility. In the context of nanoparticle synthesis, NVP is often polymerized in-situ to form a protective PVP layer around the nascent nanoparticles. This process offers several advantages:

- **Size and Shape Control:** The growing PVP chains cap the nanoparticle surface, preventing uncontrolled growth and aggregation, thus allowing for the synthesis of nanoparticles with a narrow size distribution.
- **Enhanced Stability:** The PVP coating provides steric stabilization, preventing the nanoparticles from agglomerating in solution and enhancing their long-term stability.

- **Surface Functionalization:** The pyrrolidone rings in the PVP structure can coordinate with the nanoparticle surface, while the polymer backbone can be further functionalized for specific applications, such as drug delivery.

This document outlines protocols where NVP is used as a precursor for the stabilizing agent in the synthesis of gold, silver, and magnetic nanoparticles.

Synthesis of Gold Nanoparticles (AuNPs)

The in-situ polymerization of NVP to form a stabilizing PVP layer is a facile method for producing stable gold nanoparticles. The following protocol is adapted from established methods using pre-formed PVP, with the inclusion of an initiator to trigger NVP polymerization.

Data Presentation: Gold Nanoparticle Synthesis

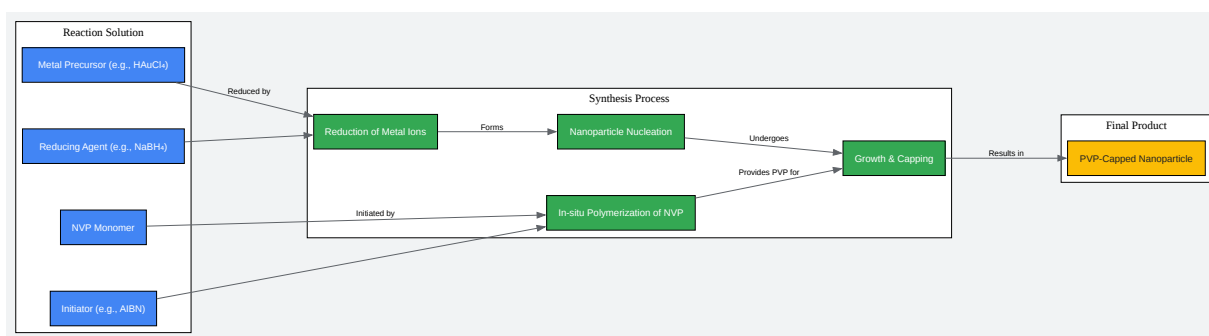
Parameter	Value	Reference
Precursor	HAuCl ₄	[General Knowledge]
Reducing Agent	Sodium Citrate / Sodium Borohydride	[General Knowledge]
Stabilizer Precursor	N-Vinylpyrrolidone (NVP)	[Adapted Protocol]
Initiator	Azobisisobutyronitrile (AIBN)	[Adapted Protocol]
Typical Size Range	5 - 50 nm	[General Knowledge]
Effect of NVP/Au ratio	Higher ratio generally leads to smaller nanoparticles	[Inference from PVP studies]

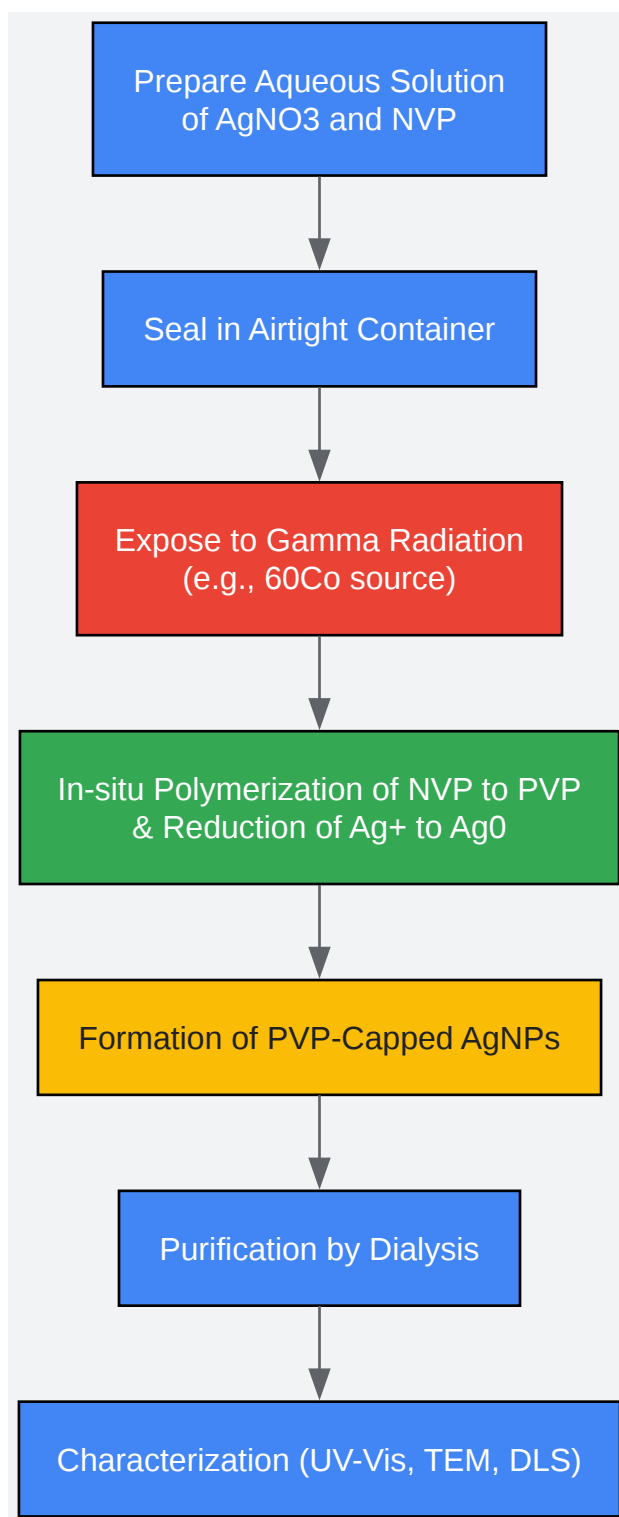
Experimental Protocol: In-situ NVP Polymerization for AuNP Synthesis

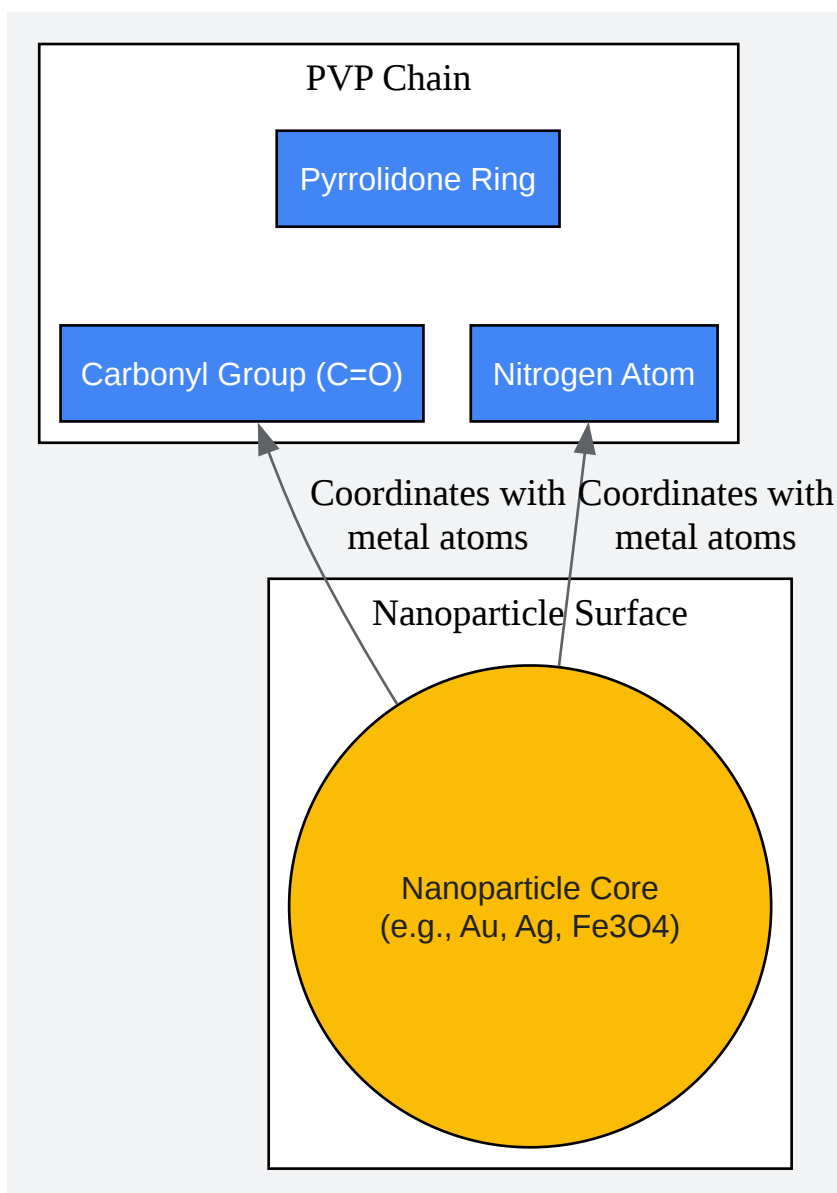
- **Preparation of Solutions:**
 - Prepare a 1 mM aqueous solution of HAuCl₄.
 - Prepare a 1% (w/v) aqueous solution of sodium citrate.
 - Prepare a stock solution of N-Vinylpyrrolidone (NVP) in ethanol (e.g., 10% v/v).

- Prepare a solution of Azobisisobutyronitrile (AIBN) in ethanol (e.g., 1 mg/mL).
- Synthesis Procedure:
 - In a clean round-bottom flask, bring 100 mL of the 1 mM HAuCl_4 solution to a rolling boil with vigorous stirring.
 - To the boiling solution, rapidly add 10 mL of the 1% sodium citrate solution. The color of the solution will change from yellow to colorless and then to a deep red, indicating the formation of AuNPs.
 - Immediately after the color change to red, add a predetermined volume of the NVP stock solution (e.g., to achieve a final concentration of 0.1% v/v).
 - Add a small volume of the AIBN solution (e.g., 100 μL) to initiate the polymerization of NVP.
 - Continue boiling and stirring for an additional 30 minutes to ensure complete reaction and stabilization.
 - Allow the solution to cool to room temperature.
- Purification and Characterization:
 - The resulting AuNP solution can be purified by centrifugation and resuspension in deionized water to remove excess reactants.
 - Characterize the size, shape, and stability of the AuNPs using techniques such as UV-Vis Spectroscopy (observing the surface plasmon resonance peak around 520 nm), Dynamic Light Scattering (DLS), and Transmission Electron Microscopy (TEM).

Logical Relationship: In-situ NVP Polymerization for Nanoparticle Stabilization







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